

Potential Applications of 3-[(Dimethylamino)methyl]phenol in Research: A Technical Guide

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Compound of Interest

Compound Name: 3-[(Dimethylamino)methyl]phenol

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Abstract

3-[(Dimethylamino)methyl]phenol is a versatile aromatic compound that serves as a crucial building block and intermediate in a variety of research and industrial applications. Its unique structure, featuring a phenolic hydroxyl group and a tertiary amine, imparts a range of chemical properties that make it a valuable precursor in the synthesis of pharmaceuticals, polymers, and specialty chemicals. This technical guide provides an in-depth overview of the synthesis of **3-[(Dimethylamino)methyl]phenol**, its key derivatives, and their potential applications, with a focus on experimental protocols and quantitative data to support further research and development.

Chemical and Physical Properties

3-[(Dimethylamino)methyl]phenol, also known as 3-hydroxy-N,N-dimethylbenzylamine, is a crystalline solid. Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₃ NO	[1]
Molecular Weight	151.21 g/mol	[1]
CAS Number	60760-04-5	[1]
Appearance	Crystalline solid	
Melting Point	82-84 °C	[2]
Boiling Point	Not readily available	
Solubility	Soluble in many organic solvents	
InChI Key	HXMWGMZZNGHVPQ-UHFFFAOYSA-N	[1]
SMILES	CN(C)Cc1cccc(O)c1	[1]

Synthesis of 3-[(Dimethylamino)methyl]phenol

A common method for the synthesis of **3-[(Dimethylamino)methyl]phenol** is through the reaction of resorcinol with a dimethylamine aqueous solution. The following protocol is adapted from patent literature.[3][4]

Experimental Protocol: Synthesis from Resorcinol

- Reaction Setup: In a 2L autoclave, sequentially add 354g of resorcinol and 420g of a 45% mass concentration dimethylamine aqueous solution at room temperature.[3]
- Reaction Conditions: Heat the mixture to 190°C and maintain this temperature until the reaction is complete.[3]
- Work-up:
 - Cool the reaction mixture to 20°C and transfer it to a 5L four-necked bottle.[3]

- Under stirring, slowly add 1120g of industrial liquid caustic soda (36% mass concentration) while maintaining the temperature at or below 30°C.[3]
- Extract impurities twice with 500ml of toluene.[3]
- Adjust the pH of the aqueous phase to 6-7 with 30% dilute sulfuric acid.[3]
- Separate the layers and discard the aqueous layer.[3]
- Wash the organic layer twice with 600ml of hot water (60°C).[3]
- Purification: Perform vacuum distillation on the organic layer to collect the main fraction, which is 3-(N,N-dimethylamino)phenol.[3]

Key Derivatives and Their Applications

3-[(Dimethylamino)methyl]phenol serves as a precursor for several important chemical compounds with diverse applications.

2,4,6-Tris(dimethylaminomethyl)phenol: An Epoxy Curing Agent

2,4,6-Tris(dimethylaminomethyl)phenol is a widely used catalyst and curing agent for epoxy resins.[5] It is synthesized via the Mannich reaction of phenol with formaldehyde and dimethylamine.[6]

Experimental Protocol: Synthesis of 2,4,6-Tris(dimethylaminomethyl)phenol

The following protocol is based on a patented method.[7][8]

- Reaction Setup: In a 500ml four-neck flask equipped with a stirrer, reflux device, and thermometer, add 28.2g of phenol and 135g of dimethylamine aqueous solution. Stir at room temperature for 15-30 minutes until evenly mixed.[7]
- Addition of Paraformaldehyde: At a temperature of 20-50°C, add 28.4g of paraformaldehyde in several portions over 1 hour.[7]

- Reaction Conditions: Heat the mixture to 70-80°C and maintain for 2-3 hours.[\[7\]](#)
- Work-up and Purification:
 - Perform oil-water separation.[\[7\]](#)
 - Conduct vacuum distillation to remove water from the product and collect the final product.[\[7\]](#)

Quantitative Data: Performance as a Curing Agent

Parameter	Value	Reference
Appearance	Light yellow transparent viscous liquid	[7]
Viscosity	150-250 mPa·s	[7]
Amine Value	600-630 mgKOH/g	[7]
Purity	>95%	[9]

Further quantitative data on gel time and curing temperatures with specific epoxy resins would require targeted experimental investigation.

Novel Analgesics: μ -Opioid Receptor Modulators

Derivatives of **3-[(dimethylamino)methyl]phenol** have been investigated as potent and selective μ -opioid receptor (MOR) agonists for pain management. One such derivative, 3-((dimethylamino)methyl)-4-hydroxy-4-(3-methoxyphenyl)-N-phenylpiperidine-1-carboxamide, has shown promising results.

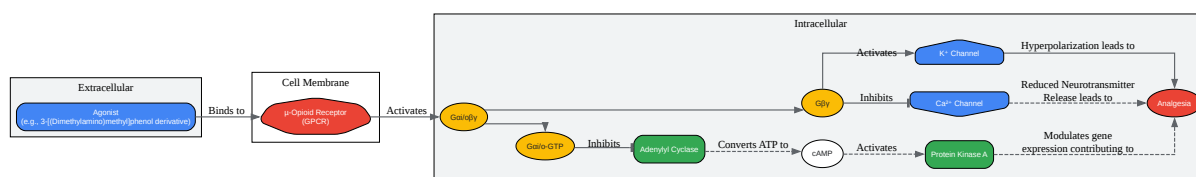
Quantitative Data: In Vitro and In Vivo Activity

Compound	K _i MOR (nM)	K _i DOR (nM)	K _i KOR (nM)	ED ₅₀ (mg/kg) (55°C hot plate)
2a	7.3 ± 0.5	849.4 ± 96.6	49.1 ± 6.9	3.1

Data extracted from a study on novel potent analgesics.

Signaling Pathway: μ -Opioid Receptor Activation

Activation of the μ -opioid receptor by an agonist, such as a derivative of 3-**[(dimethylamino)methyl]phenol**, initiates a cascade of intracellular events. This G-protein coupled receptor (GPCR) signaling pathway ultimately leads to the analgesic effects.^{[10][11]}



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Caption: μ -Opioid receptor signaling pathway.

Experimental Protocol: Radioligand Binding Assay

This protocol is a generalized method for determining the binding affinity of a compound to opioid receptors.^{[12][13]}

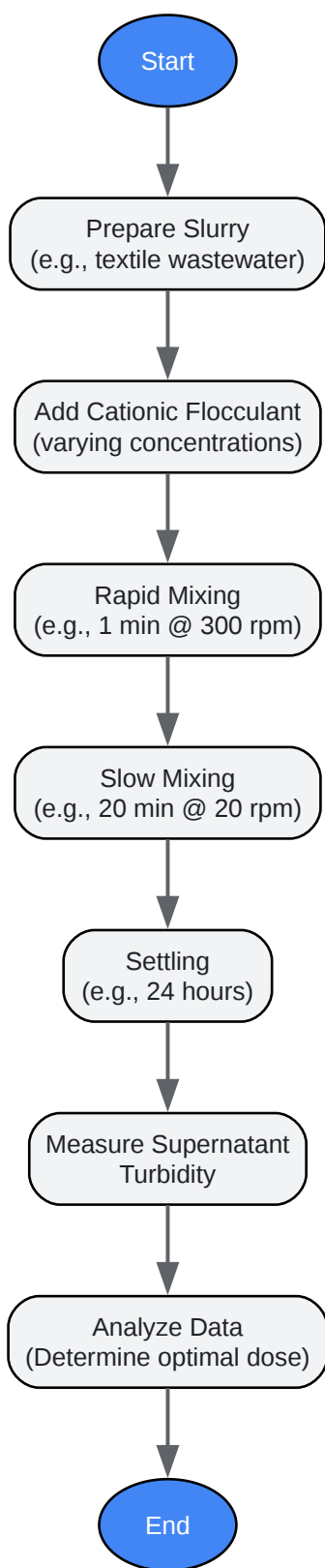
- Membrane Preparation: Prepare membrane fractions from cells expressing the opioid receptor of interest.
- Assay Buffer: Use a suitable buffer, such as 50 mM Tris-HCl, pH 7.4.^[12]
- Competition Assay:

- Incubate the membrane preparation (e.g., 20 µg protein) with a known concentration of a radiolabeled ligand (e.g., 0.2 nM [³H]-diprenorphine) and varying concentrations of the test compound.[\[12\]](#)
- Incubate at room temperature for 1 hour to reach equilibrium.[\[12\]](#)
- Filtration: Rapidly filter the mixture through glass fiber filters (e.g., Whatman GF/C) and wash several times with ice-cold buffer to separate bound from free radioligand.[\[12\]](#)
- Quantification: Determine the amount of bound radioactivity using liquid scintillation counting.[\[12\]](#)
- Data Analysis: Calculate the K_i values using non-linear regression analysis of the competition data.[\[12\]](#)

Cationic Polymer Flocculants

(Dimethylaminomethyl)phenol can be used in the synthesis of cationic polymer flocculants for water treatment. These polymers are effective in aggregating suspended particles.[\[14\]](#)

Experimental Workflow: Flocculant Performance Testing



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Caption: Flocculation testing workflow.

Quantitative Data: Flocculation Performance

Flocculant System	pH	Turbidity Reduction (%) after 24h
Cationic Polyacrylamide (cPAM)	7.0	36
Cellulose-based Cationic Flocculant	7.0	27
Dual system (Bentonite + cPAM)	1.5	~50

Data adapted from a study on textile wastewater treatment, illustrating typical performance metrics.^[15] Performance of flocculants derived from **3-[(dimethylamino)methyl]phenol** would require specific experimental evaluation.

Experimental Protocol: Flocculation Jar Test

This is a standard method for evaluating the performance of flocculants.^{[16][17]}

- **Sample Preparation:** Fill a series of beakers (jars) with the water or wastewater to be treated.
- **Flocculant Addition:** Add varying doses of the cationic flocculant solution to each jar.
- **Rapid Mix:** Subject the samples to a period of rapid mixing (e.g., 1 minute at a high speed) to ensure thorough dispersion of the flocculant.
- **Slow Mix:** Follow with a period of slow mixing (e.g., 20 minutes at a lower speed) to promote the formation of flocs.
- **Settling:** Allow the flocs to settle for a defined period (e.g., 30 minutes to 24 hours).
- **Analysis:** Withdraw samples from the supernatant and measure parameters such as turbidity, suspended solids, or color to determine the flocculation efficiency.

Conclusion

3-[(Dimethylamino)methyl]phenol is a valuable and versatile chemical intermediate with significant potential in various fields of research and development. Its utility as a precursor for high-performance epoxy curing agents, novel analgesics, and effective cationic flocculants highlights its importance. The experimental protocols and quantitative data presented in this guide offer a foundation for researchers and scientists to explore and expand upon the applications of this compound and its derivatives. Further investigation into structure-activity relationships and optimization of synthetic and application protocols will undoubtedly unveil new opportunities for this multifaceted molecule.

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References

- 1. Buy 3-[(Dimethylamino)methyl]phenol | 60760-04-5 [smolecule.com]
- 2. 3-ジメチルアミノフェノール 97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. Preparation method of 3-(N,N-dimethylamino)phenol - Eureka | Patsnap [eureka.patsnap.com]
- 4. CN102381993A - Preparation method of 3-(N,N-dimethylamino)phenol - Google Patents [patents.google.com]
- 5. 2,4,6-Tris(dimethylaminomethyl)phenol - Wikipedia [en.wikipedia.org]
- 6. Mannich reaction - Wikipedia [en.wikipedia.org]
- 7. Method for synthesizing 2, 4, 6-tri(dimethylamino methyl) phenol - Eureka | Patsnap [eureka.patsnap.com]
- 8. CN102746168A - Method for synthesizing 2, 4, 6-tri(dimethylamino methyl) phenol - Google Patents [patents.google.com]
- 9. 2,4,6-TRIS(DIMETHYLAMINOMETHYL)PHENOL-Shandong Zhongke New Materials Technology Co., Ltd, [en.casnewsd.com]
- 10. Molecular Mechanisms of Opioid Receptor-Dependent Signaling and Behavior - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]

- 12. Radioligand Binding Assays [bio-protocol.org]
- 13. giffordbioscience.com [giffordbioscience.com]
- 14. CA1098523A - Cationic polymer flocculant - Google Patents [patents.google.com]
- 15. Frontiers | Evaluation of Anionic and Cationic Pulp-Based Flocculants With Diverse Lignin Contents for Application in Effluent Treatment From the Textile Industry: Flocculation Monitoring [frontiersin.org]
- 16. Flocculation Test Procedure - 911Metallurgist [911metallurgist.com]
- 17. Procedure to Evaluate the Efficiency of Flocculants for the Removal of Dispersed Particles from Plant Extracts - PMC [pmc.ncbi.nlm.nih.gov]
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